

N-Methyl-N-vinylacetamide safety and handling precautions

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Compound of Interest

Compound Name: **N-Methyl-N-vinylacetamide**

Cat. No.: **B020336**

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An In-depth Technical Guide to the Safety and Handling of **N-Methyl-N-vinylacetamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Methyl-N-vinylacetamide** (CAS No. 3195-78-6), a flammable and hazardous chemical. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

N-Methyl-N-vinylacetamide is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

GHS Classifications

- Flammable liquids (Category 3)[[1](#)]
- Acute toxicity, Oral (Category 4)[[1](#)]
- Acute toxicity, Dermal (Category 4)[[1](#)]
- Serious eye irritation (Category 2)[[2](#)]
- Skin irritation (Category 2)[[1](#)]

- Specific target organ toxicity — single exposure (Respiratory tract irritation)[2][3]

Signal Word:Warning

Hazard Statements:

- H226: Flammable liquid and vapor.[1][2]
- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Physicochemical and Toxicological Data

Quantitative data for **N-Methyl-N-vinylacetamide** is summarized below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ NO	[2][4]
Molecular Weight	99.13 g/mol	[2]
Appearance	Dark brown or clear brown liquid	[3]
Boiling Point	165 - 168 °C @ 760 mmHg	[3]
70 °C @ 25 mmHg	[5]	
Melting/Freezing Point	-36 °C	
Flash Point	58 °C - 62.5 °C (closed cup)	[4][5]
Density	0.959 - 0.960 g/cm ³ @ 25 °C	[3][4][5]
Vapor Pressure	1.8 mbar @ 20 °C	[3]
Water Solubility	Miscible	[3]
Partition Coefficient	log Pow: -0.241	

Table 2: Toxicological Data

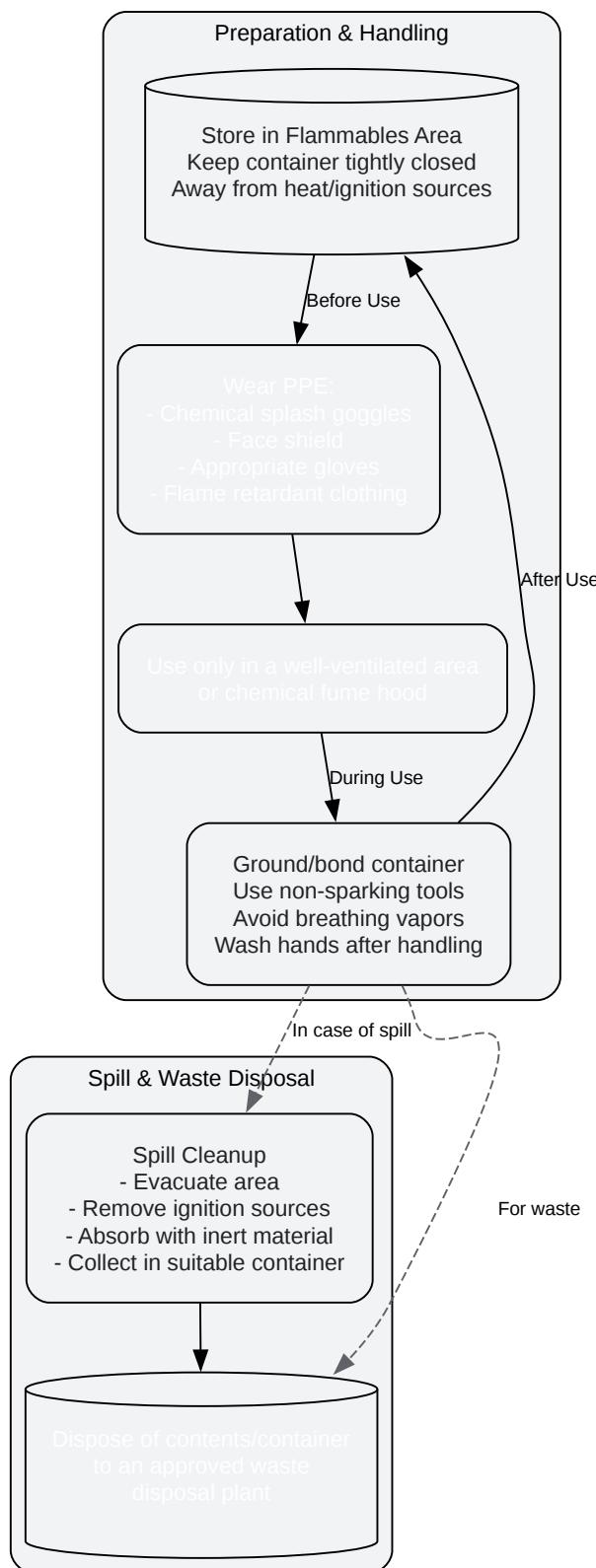
Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	1760 mg/kg	[3]
LD50	Rat	Oral	2830 uL/kg	[3]
LD50	Rabbit	Dermal	1354 mg/kg	[3]
LD50	Rabbit	Dermal	1410 uL/kg	[3][6]
LC50	Golden orfe	-	500 mg/L (96 h)	[3]
LC	Rat	Inhalation	> 4000 ppm (4 h)	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited above are not available in the public domain safety documents. The primary reference for the dermal and inhalation toxicity data is the American Industrial Hygiene Association Journal, Volume 23, Page 95, published in 1962.^[6] This source confirms the lethal dose data but does not provide detailed methodologies. For precise experimental replication, researchers must consult the original publication.

Safe Handling and Storage Workflow

Proper handling and storage are paramount to minimize risk. The logical workflow below outlines the key steps for safely managing **N-Methyl-N-vinylacetamide** in a laboratory setting.



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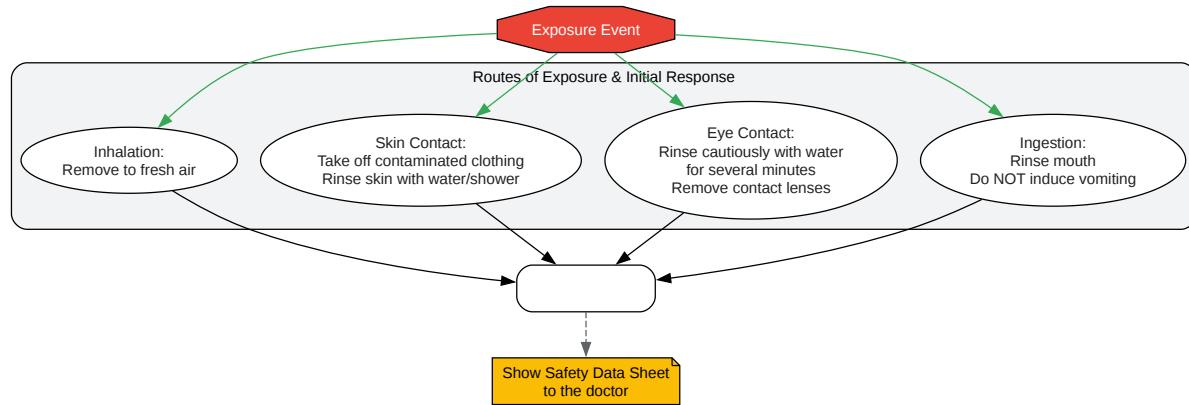
Caption: Recommended workflow for handling **N-Methyl-N-vinylacetamide**.

Key Handling and Storage Precautions:

- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[3] Keep containers tightly closed and away from heat, sparks, open flames, and other ignition sources.[1][3]
- Ventilation: Always use this chemical in a well-ventilated area or within a chemical fume hood to maintain airborne levels below exposure limits.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical splash goggles and a face shield.[3]
 - Skin Protection: Wear appropriate protective gloves and flame-retardant antistatic protective clothing.[3]
 - Respiratory Protection: If vapors or aerosols are generated, use a respirator with an appropriate filter (e.g., type ABEK).
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke when using this product.[1]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure. The following diagram outlines the recommended first aid response.



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Caption: First aid response flowchart for exposure incidents.

First Aid Measures:

- General Advice: Show the Safety Data Sheet (SDS) to the medical professional in attendance.[1]
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. Get medical aid immediately.[3]
- Skin Contact: Immediately take off all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Consult a physician.[3]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical aid immediately.[3]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink 2-4 cupfuls of milk or water if conscious and alert. Get medical aid immediately.[3]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[3]
- Conditions to Avoid: Keep away from heat, flames, sparks, and other sources of ignition.[3] Vapor/air mixtures can be explosive with intense warming.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[3]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[1][3]

Firefighting and Spill Measures

- Firefighting:
 - Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
 - Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4] Vapors can form explosive mixtures with air.
- Spill Response:
 - Evacuate personnel and ensure adequate ventilation.[1]
 - Remove all sources of ignition.[1][3]
 - Absorb the spill with inert, non-combustible material (e.g., sand, earth) and place it in a suitable container for disposal.[3] Do not let the product enter drains.[1]

This document is intended as a guide and does not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier. Always consult the SDS before working with

any chemical.

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